

An In-depth Technical Guide to the Chemical Properties and Structure of W36017

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Compound of Interest

Compound Name: W36017
CAS No.: 21236-54-4
Cat. No.: B1204389

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Abstract: This document provides a comprehensive technical overview of **W36017**, a chemical entity identified as an impurity of Lidocaine.^[1] It details the compound's known chemical and physical properties, putative mechanism of action as a nerve blocker, and presents hypothetical, yet plausible, experimental frameworks for its characterization. This guide is intended to serve as a foundational resource for researchers engaged in the study of local anesthetics and their analogues.

Chemical Identity and Properties

W36017 is an organic compound with the CAS Number 21236-54-4.^{[1][2]} It is structurally related to Lidocaine and is classified as an impurity of this widely used local anesthetic.^[1] The fundamental chemical properties of **W36017** are summarized in the table below.

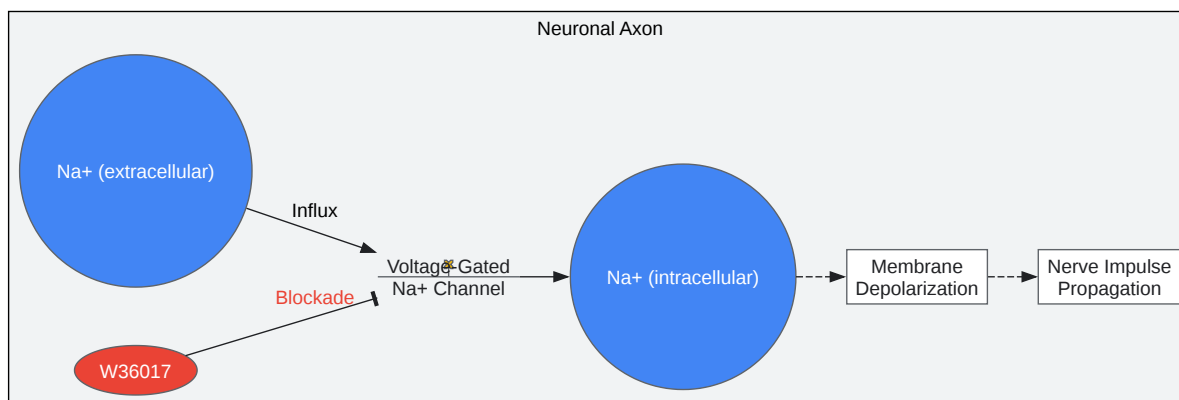
Table 1: Physicochemical Properties of **W36017**

Property	Value	Source
CAS Number	21236-54-4	[1][2]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[2]
Molecular Weight	206.28 g/mol	[2]
SMILES	<chem>O=C(CN(C)C)NC1=C(C)C=CC=C1C</chem>	[2]
Purity	≥96%	[2]
pKa	7.4	[1]
Known Activity	Nerve Blocking Activity	[1]

Putative Mechanism of Action: Nerve Blockade

Given that **W36017** is an impurity of Lidocaine and exhibits nerve-blocking activity, its mechanism of action is likely to involve the blockade of voltage-gated sodium channels in the neuronal cell membrane.[1] By inhibiting these channels, the compound would prevent the influx of sodium ions necessary for the depolarization of the neuronal membrane, thereby blocking the initiation and conduction of nerve impulses.

Below is a diagram illustrating the putative signaling pathway for **W36017**-mediated nerve blockade.



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Caption: Putative mechanism of **W36017** action on a voltage-gated sodium channel.

Experimental Protocols

To quantitatively assess the nerve-blocking activity of **W36017**, a whole-cell patch-clamp electrophysiology assay could be employed. The following is a detailed methodology for such an experiment.

Objective: To determine the inhibitory concentration (IC₅₀) of **W36017** on voltage-gated sodium channels in a dorsal root ganglion (DRG) neuron cell line.

Materials:

- **W36017** stock solution (10 mM in DMSO)
- DRG neuron cell line (e.g., F-11 cells)

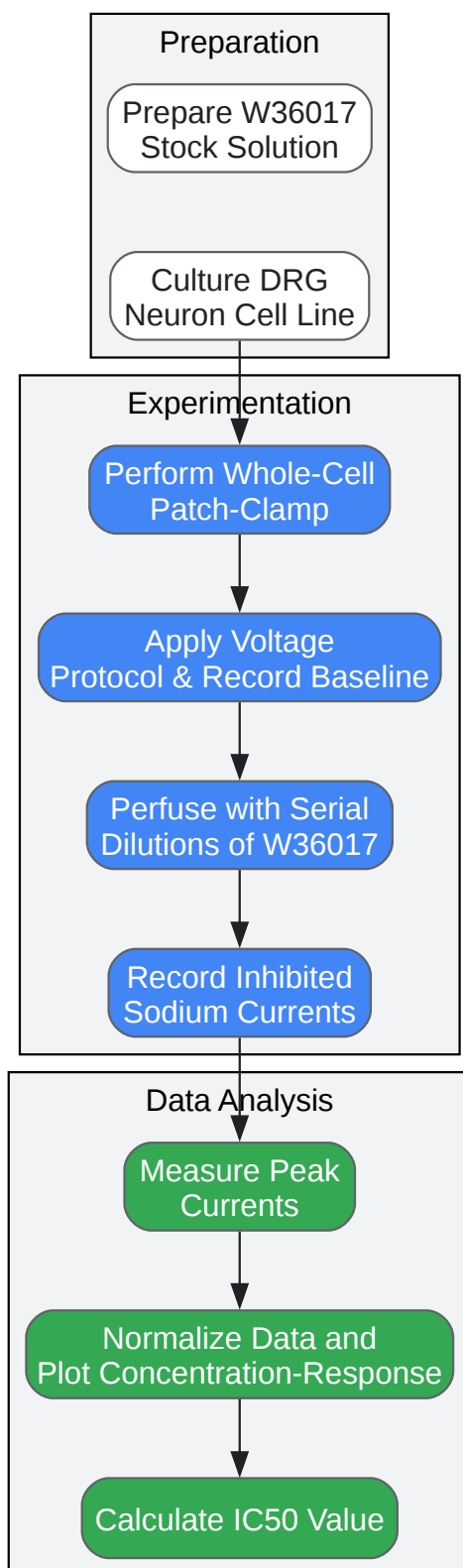
- Extracellular solution (in mM): 140 NaCl, 3 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH 7.4)
- Intracellular solution (in mM): 140 CsF, 10 NaCl, 1 EGTA, 10 HEPES (pH 7.2)
- Patch-clamp rig with amplifier and data acquisition system

Methodology:

- Cell Preparation: Culture DRG neurons on glass coverslips. Prior to recording, transfer a coverslip to the recording chamber on the microscope stage and perfuse with the extracellular solution.
- Pipette Preparation: Pull borosilicate glass capillaries to a resistance of 2-4 MΩ when filled with the intracellular solution.
- Whole-Cell Configuration: Approach a single neuron with the micropipette and form a gigaohm seal. Apply gentle suction to rupture the cell membrane and achieve the whole-cell configuration.
- Voltage Protocol: Hold the cell at a potential of -80 mV. Elicit sodium currents by applying a depolarizing voltage step to 0 mV for 20 ms.
- Data Acquisition: Record the peak inward sodium current. Repeat the voltage step at a frequency of 0.2 Hz to establish a stable baseline.
- Compound Application: Prepare serial dilutions of **W36017** in the extracellular solution (e.g., 0.1, 1, 10, 100, 1000 μM). Perfuse the cell with each concentration for 2-3 minutes until a steady-state block is achieved.
- Data Analysis: Measure the peak sodium current at each concentration of **W36017**. Normalize the current to the baseline and plot the concentration-response curve. Fit the data to a Hill equation to determine the IC₅₀ value.

Experimental Workflow Visualization

The following diagram illustrates the workflow for the characterization of **W36017**'s bioactivity.



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Caption: Workflow for determining the IC₅₀ of **W36017**.

Storage and Handling

W36017 should be stored at 4°C and protected from light.[2] For stock solutions, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month, with protection from light.[1] Standard laboratory safety protocols should be followed when handling this compound.

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References

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